

In-depth Technical Guide: GHS Hazard Classification of Bis(2-butoxyethyl) adipate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(2-butoxyethyl) adipate*

CAS No.: *141-18-4*

Cat. No.: *B087239*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classification for **Bis(2-butoxyethyl) adipate** (CAS No. 141-18-4). A thorough review of available toxicological data reveals conflicting classifications from various sources. This document aims to synthesize the existing information, present the quantitative data in a structured format, and provide a transparent assessment of the hazards associated with this substance. Due to the lack of publicly available, detailed experimental protocols and data for **Bis(2-butoxyethyl) adipate**, this guide also highlights the data gaps and the resulting uncertainties in its definitive GHS classification.

Introduction

Bis(2-butoxyethyl) adipate is a diester of adipic acid and 2-butoxyethanol. It is primarily used as a plasticizer in the manufacturing of polymers, such as polyvinyl chloride (PVC), to enhance flexibility and durability. Its presence in various consumer and industrial products necessitates a

clear understanding of its potential hazards to ensure safe handling and use. This guide provides an in-depth review of the available toxicological data to determine its GHS hazard classification.

GHS Hazard Classification

The GHS classification for **Bis(2-butoxyethyl) adipate** is not harmonized and is subject to conflicting self-classifications by different notifiers to regulatory bodies. The available information suggests potential hazards related to acute oral toxicity, skin irritation, eye irritation, and skin sensitization.

Summary of Conflicting Classifications

A review of publicly available data reveals the following conflicting classifications:

- ECHA C&L Inventory: Data from the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory, based on notifications from manufacturers and importers, shows a divided classification. Approximately 60% of the notifications classify the substance as Acute Toxicity (Oral), Category 4, with the hazard statement H302: Harmful if swallowed.^{[1][2]} The remaining 40% of notifiers state that the substance does not meet the criteria for classification.^{[1][2]}
- Supplier Safety Data Sheets (SDS): Different suppliers provide contradictory classifications. One supplier classifies the substance as Skin Irritation (Category 2, H315), Eye Irritation (Category 2, H319), and Skin Sensitisation (Category 1, H317). Conversely, another supplier SDS states that the substance is not classified as hazardous.

This lack of consensus underscores the need for a critical evaluation of the underlying toxicological data.

Pictograms, Signal Word, and Hazard Statements

Based on the classifications reported, the following GHS elements may be applicable:

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral), Category 4	 alt text	Warning	H302: Harmful if swallowed
Skin Irritation, Category 2	 alt text	Warning	H315: Causes skin irritation
Eye Irritation, Category 2	 alt text	Warning	H319: Causes serious eye irritation
Skin Sensitisation, Category 1	 alt text	Warning	H317: May cause an allergic skin reaction

Toxicological Data

A comprehensive search for quantitative toxicological data for **Bis(2-butoxyethyl) adipate** yielded limited results. The following table summarizes the available data.

Endpoint	Test Species	Route of Administration	Value	Reference
LD50	Rat	Intraperitoneal	600 mg/kg	[3][4]

Data Gaps: Notably, there is a lack of publicly available data for acute oral and dermal toxicity (LD50 values), which are crucial for a definitive classification of acute toxicity under GHS. Similarly, detailed results from skin and eye irritation studies and skin sensitization assays are not readily accessible.

Experimental Protocols

Detailed experimental protocols for the toxicological studies conducted on **Bis(2-butoxyethyl) adipate** are not available in the public domain. To provide context for the required toxicological endpoints, this section outlines the principles of the standard OECD guidelines that are typically followed for GHS classification.

Acute Oral Toxicity (OECD Guideline 420, 423, or 425)

- Principle: The test substance is administered in a single dose by gavage to fasted animals. The animals are observed for mortality and clinical signs of toxicity for a defined period (typically 14 days). The LD50 (the dose causing mortality in 50% of the animals) is then calculated.
- Procedure Outline:
 - Selection and acclimatization of test animals (typically rats).
 - Fasting of animals prior to dosing.
 - Administration of the test substance at various dose levels.
 - Observation of animals for clinical signs of toxicity and mortality at specified intervals.
 - Necropsy of all animals at the end of the study.
 - Statistical analysis to determine the LD50 value.

Skin Irritation (OECD Guideline 404)

- Principle: The test substance is applied to a small area of the skin of a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- Procedure Outline:
 - Preparation of the test animal by clipping the fur from the application site.
 - Application of a measured amount of the test substance to the skin and covering it with a gauze patch.
 - Exposure for a defined period (typically 4 hours).
 - Removal of the test substance.
 - Scoring of skin reactions (erythema and edema) at 1, 24, 48, and 72 hours after patch removal.

Eye Irritation (OECD Guideline 405)

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of a test animal (typically a rabbit). The eye is then examined for signs of irritation to the cornea, iris, and conjunctiva.
- Procedure Outline:
 - Application of a measured amount of the test substance into the eye.
 - Observation of the eye at 1, 24, 48, and 72 hours after application.
 - Scoring of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis).

Skin Sensitization (OECD Guideline 429: Local Lymph Node Assay - LLNA)

- Principle: The test substance is applied to the dorsal surface of the ear of a mouse for three consecutive days. The proliferation of lymphocytes in the draining auricular lymph node is measured as an indicator of a sensitization response.
- Procedure Outline:
 - Application of the test substance to the ears of the test animals daily for three days.
 - On day 6, injection of a radiolabeled substance (e.g., 3H-methyl thymidine) to measure cell proliferation.
 - Excision of the draining lymph nodes and measurement of radioactivity.
 - Calculation of the Stimulation Index (SI) to determine the sensitizing potential.

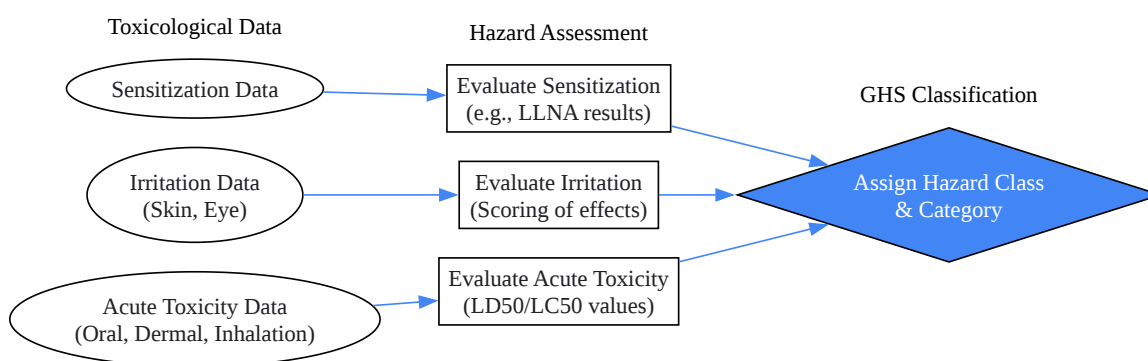
Signaling Pathways and Mechanistic Insights

There is currently no publicly available information regarding the specific signaling pathways or mechanisms of toxicity for **Bis(2-butoxyethyl) adipate**. Research in this area would be beneficial for a more complete understanding of its hazard profile.

Data Presentation and Visualization

Logical Relationship for GHS Classification

The following diagram illustrates the logical workflow for determining the GHS classification of a substance based on toxicological data.



[Click to download full resolution via product page](#)

GHS Classification Workflow

Conclusion and Recommendations

The GHS hazard classification of **Bis(2-butoxyethyl) adipate** remains uncertain due to conflicting self-classifications and a lack of publicly available, robust toxicological data. The most frequently reported classification is Acute Toxicity (Oral), Category 4 (H302: Harmful if swallowed). However, classifications for skin irritation, eye irritation, and skin sensitization have also been reported.

For researchers, scientists, and drug development professionals, it is recommended to handle **Bis(2-butoxyethyl) adipate** with caution, assuming the most conservative reported classifications until a harmonized classification is established. This includes implementing

appropriate personal protective equipment (gloves, eye protection) and engineering controls to minimize exposure.

Further research, including standardized toxicological testing according to OECD guidelines, is necessary to resolve the existing data gaps and establish a definitive GHS hazard classification for **Bis(2-butoxyethyl) adipate**. The publication of detailed study reports and experimental protocols would be invaluable to the scientific community for a comprehensive risk assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(2-butoxyethyl) adipate | C18H34O6 | CID 8837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 3. CAS 141-18-4: bis(2-butoxyethyl) adipate | CymitQuimica [cymitquimica.com]
- 4. 141-18-4 | CAS DataBase [m.chemicalbook.com]
- To cite this document: BenchChem. [In-depth Technical Guide: GHS Hazard Classification of Bis(2-butoxyethyl) adipate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087239/docs#in-depth-technical-guide-ghs-hazard-classification-of-bis-2-butoxyethyl-adipate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)